

5-(4-Pyridyl)-1H-Tetrazole chemical properties and structure

Author: BenchChem Technical Support Team. Date: January 2026

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An In-Depth Technical Guide to **5-(4-Pyridyl)-1H-Tetrazole**: Properties, Structure, and Applications

Introduction: A Molecule of Versatility and Significance

5-(4-Pyridyl)-1H-tetrazole (4-PyTz) is a heterocyclic organic compound that has garnered significant attention across diverse scientific disciplines. Its unique molecular architecture, which marries a pyridine ring with a tetrazole ring, bestows upon it a remarkable versatility that is exploited in materials science, coordination chemistry, and drug development.^{[1][2]} The tetrazole moiety, a five-membered ring containing four nitrogen atoms, is a well-established bioisostere for the carboxylic acid group, a feature highly valued in medicinal chemistry for enhancing metabolic stability and tuning pharmacokinetic profiles.^{[1][3]} In parallel, the presence of multiple nitrogen donor atoms in both the pyridine and tetrazole rings makes 4-PyTz a privileged ligand for constructing sophisticated supramolecular structures, such as metal-organic frameworks (MOFs) and coordination polymers.^{[1][4]} These molecules exhibit potential applications in gas storage, chemical separation, and heterogeneous catalysis.^{[1][5]} This guide provides a detailed exploration of the fundamental chemical properties, structure, synthesis, and key applications of **5-(4-Pyridyl)-1H-tetrazole** for researchers and development professionals.

Molecular Structure and Physicochemical Properties

The defining feature of 4-PyTz is the covalent linkage between the C4 position of a pyridine ring and the C5 position of a 1H-tetrazole ring. The tetrazole can exist in two tautomeric forms, with the proton residing on different nitrogen atoms, although the 1H-form is commonly depicted.

Caption: Molecular structure of **5-(4-Pyridyl)-1H-Tetrazole**.

This bifunctional nature allows for a rich and varied chemistry, governed by the electronic properties and spatial arrangement of its constituent rings.

Core Physicochemical Data

The fundamental properties of **5-(4-Pyridyl)-1H-tetrazole** are summarized below, providing a quick reference for laboratory use.

| Property | Value | Source(s) |
|-------------------|-------------------------------------------------------------|-----------|
| IUPAC Name | 4-(2H-tetrazol-5-yl)pyridine | [1][6] |
| Synonyms | 4-(1H-tetrazol-5-yl)pyridine, 5-(pyridin-4-yl)-1H-tetrazole | [2][6] |
| CAS Number | 14389-12-9 | [1][6] |
| Molecular Formula | C ₆ H ₅ N ₅ | [6][7] |
| Molecular Weight | 147.14 g/mol | [1][6] |
| Appearance | White to off-white or pale cream crystalline powder | [2][8] |
| Melting Point | 256-258 °C | [9] |
| Solubility | Soluble in polar solvents like DMF and DMSO | [2] |
| InChI Key | JMILUUUVLRLKJFB-UHFFFAOYSA-N | [1][6] |

Spectroscopic Profile

Spectroscopic analysis is critical for the unambiguous identification and characterization of 4-PyTz.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR (DMSO-d₆): The spectrum is characterized by signals corresponding to the pyridine ring protons. Typically, two sets of doublets are observed in the aromatic region: one for the protons ortho to the pyridine nitrogen (around δ 8.77 ppm) and another for the protons meta to the nitrogen (around δ 8.10 ppm).[9] The acidic proton on the tetrazole ring (N-H) often appears as a very broad signal at a significantly downfield shift (e.g., >15 ppm) which can be difficult to observe.[10][11]
 - ^{13}C NMR (DMSO-d₆): The spectrum shows distinct signals for the carbon atoms of both heterocyclic rings. The carbon attached to the five nitrogen atoms of the tetrazole ring appears around δ 155-165 ppm. Signals for the pyridine carbons are observed in the δ 120-150 ppm range.[9]
- Fourier-Transform Infrared (FT-IR) Spectroscopy: The IR spectrum provides key information about the functional groups. Characteristic absorptions include N-H stretching vibrations (broad band, ~2900-3100 cm^{-1}), C=N and N=N stretching vibrations within the rings (~1400-1650 cm^{-1}), and aromatic C-H stretching (~3000-3100 cm^{-1}).[10][12]
- Mass Spectrometry (MS): Electrospray ionization (ESI) mass spectrometry is commonly used for characterization. The fragmentation behavior is distinct in positive and negative ion modes. In positive ion mode, a characteristic loss of a neutral HN_3 molecule is often observed, whereas in negative ion mode the primary fragmentation is the loss of N_2 .[13]

Crystal Structure and Supramolecular Interactions

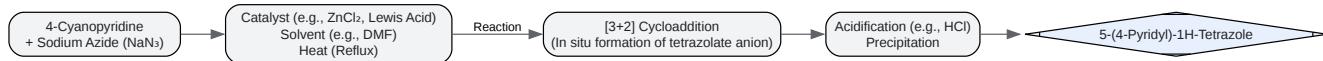
X-ray crystallography studies reveal that in the solid state, 4-PyTz molecules engage in extensive non-covalent interactions.[4][6] The structure is heavily influenced by robust hydrogen bonding networks, where the N-H group of the tetrazole ring acts as a hydrogen bond donor and the nitrogen atoms of the tetrazole and pyridine rings act as acceptors.[1][4] Furthermore, π - π stacking interactions between the aromatic rings play a crucial role in dictating final crystal packing, leading to the formation of extended 2D and 3D supramolecular architectures.[1] These interactions are fundamental to its utility in crystal engineering.

Synthesis and Reactivity

The synthesis of 5-substituted 1H-tetrazoles, including 4-PyTz, is well-established, with the most prevalent method being the [3+2] cycloaddition reaction.

General Synthetic Pathway

The primary route involves the reaction between 4-cyanopyridine and an azide source, most commonly sodium azide (NaN_3).[14][15] This reaction is typically catalyzed to enhance reaction rates and yields. A variety of catalysts have been successfully employed, including zinc salts (e.g., ZnCl_2), Lewis acids, and numerous heterogeneous catalysts, which offer advantages in terms of recovery and reuse.[15][16] The reaction is often conducted in polar aprotic solvents like N,N-dimethylformamide (DMF) or dimethyl sulfoxide (DMSO) at elevated temperatures.[3][15]



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Caption: General workflow for the synthesis of **5-(4-Pyridyl)-1H-Tetrazole**.

Exemplary Experimental Protocol

Causality: This protocol utilizes a common Lewis acid catalyst to activate the nitrile group of 4-cyanopyridine, making it more susceptible to nucleophilic attack by the azide ion, thereby facilitating the [3+2] cycloaddition. The final acidification step is necessary to protonate the in situ-formed tetrazolate anion and yield the final 1H-tetrazole product.

- **Reaction Setup:** To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 4-cyanopyridine (1.0 eq), sodium azide (1.5-2.0 eq), and a catalyst such as nano-TiCl₄-SiO₂ (0.1 g per mmol of nitrile) or zinc chloride (1.0 eq).[3]
- **Solvent Addition:** Add a suitable volume of anhydrous DMF (e.g., 5 mL per mmol of nitrile) to the flask.[3]

- Reaction Execution: Heat the reaction mixture to reflux (typically 110-130 °C) and maintain for the required duration (2-16 hours), monitoring the re progress by Thin Layer Chromatography (TLC).[\[3\]](#)[\[11\]](#)
- Workup and Isolation: After cooling the mixture to room temperature, filter to remove the catalyst if heterogeneous.[\[3\]](#) Pour the filtrate into a beaker containing ice water and acidify with a dilute strong acid (e.g., 4N HCl) to precipitate the product.[\[3\]](#)
- Purification: Collect the resulting solid by vacuum filtration, wash with cold water, and then a cold non-polar solvent like chloroform or diethyl ether to remove any remaining impurities.[\[3\]](#) The product can be further purified by recrystallization if necessary.

Reactivity and Coordination Chemistry

The true utility of 4-PyTz in materials science stems from its reactivity as a multidentate ligand. It possesses several potential coordination sites: the nitrogen of the pyridine ring and the four nitrogen atoms of the tetrazole ring.[\[1\]](#)[\[4\]](#) This allows it to bind to metal ions in various modes: monodentate, bidentate, and bridging ligand connecting multiple metal centers.[\[4\]](#) This bridging capability is paramount in the construction of extended one-, two-, or three-dimer coordination polymers and MOFs.[\[1\]](#)[\[4\]](#)[\[5\]](#)

Caption: Coordination modes of **5-(4-Pyridyl)-1H-Tetrazole** with metal (M) centers.

Key Applications

Metal-Organic Frameworks (MOFs) and Coordination Polymers

4-PyTz is an exemplary building block for MOFs due to its rigidity and well-defined angular geometry. When coordinated with metal ions (e.g., Mn(II), Cd(II), Zn(II)), it forms robust, often porous, frameworks.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[17\]](#) The resulting materials are investigated for:

- Gas Storage and Separation: The tailored pore sizes and chemical nature of the frameworks allow for selective adsorption of gases.
- Catalysis: MOFs can serve as heterogeneous catalysts, with the metal nodes acting as active sites and the porous structure facilitating reactant access.[\[5\]](#) For instance, copper-based frameworks derived from in-situ generated 4-PyTz have shown catalytic activity in the oxidation of alcohols.[\[5\]](#)

Medicinal Chemistry and Drug Design

The tetrazole ring is a bioisostere of the carboxylic acid group, meaning it has similar steric and electronic properties and can often substitute for it in biologically active molecule.[\[1\]](#)[\[15\]](#) This substitution can lead to improved metabolic stability (as tetrazoles are less prone to metabolic reduction than carboxylic acids) and enhanced membrane permeability due to increased lipophilicity. While 4-PyTz itself is primarily a research chemical, the pyridyl-tetrazole scaffold is a component of molecules investigated for various pharmacological activities, including anti-inflammatory, analgesic, and antidiabetic effects.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **5-(4-Pyridyl)-1H-tetrazole** is classified as hazard category 2 for both health and environmental risks.

- Hazards: H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled).[\[6\]](#)
- Precautions: Standard laboratory precautions should be taken, including the use of personal protective equipment (gloves, lab coat, safety glasses). Work should be conducted in a well-ventilated fume hood. Avoid generating dust.[\[6\]](#)

Conclusion

5-(4-Pyridyl)-1H-tetrazole stands out as a molecule of significant academic and industrial interest. Its straightforward synthesis, combined with the unique electronic and structural features of its conjoined pyridine and tetrazole rings, makes it an invaluable tool. As a ligand, it provides a reliable and versatile platform for the rational design of functional coordination polymers and MOFs. As a scaffold in medicinal chemistry, it embodies the powerful principle of bioisosterism. Continued research into this compound and its derivatives is poised to unlock further innovations in materials science, catalysis, and the development of novel therapeutics.

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- To cite this document: BenchChem. [5-(4-Pyridyl)-1H-Tetrazole chemical properties and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b076735#5-4-pyridyl-1h-tetrazole-chemical-properties-and-structure]

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